

Personal protective equipment for handling Glycocyamine-15N,13C2

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Compound of Interest

Compound Name: Glycocyamine-15N,13C2

Cat. No.: B12399490

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Essential Safety and Handling Guide for Glycocyamine-15N,13C2

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **Glycocyamine-15N,13C2**. The following procedural steps are designed to ensure the safe handling, use, and disposal of this compound, fostering a secure laboratory environment.

Glycocyamine-15N,13C2 is a stable isotope-labeled version of Glycocyamine. Stable isotopes are not radioactive and do not require special precautions for radiation.^[1] Therefore, the handling and disposal procedures are similar to those for the unlabeled compound, with a primary focus on the chemical's properties as a powdered substance.

Personal Protective Equipment (PPE)

When handling **Glycocyamine-15N,13C2**, which is supplied as a solid, appropriate personal protective equipment should be worn to avoid contact with skin, eyes, and clothing, and to prevent inhalation of dust particles.^{[2][3]}

Recommended PPE:

PPE Category	Item	Specification
Eye and Face Protection	Safety Glasses or Goggles	Chemical splash-resistant with side protection, compliant with OSHA 29 CFR 1910.133 or EU EN166 standards.[2] A face shield may be appropriate for large quantities or when splashing is possible.[4]
Hand Protection	Chemical-resistant Gloves	Disposable nitrile gloves are suitable for providing short-term protection against a broad range of chemicals.[5] Gloves should be powder-free to avoid contamination.[4]
Body Protection	Laboratory Coat	A standard lab coat should be worn to protect skin and clothing.[6]
Respiratory Protection	Not generally required	Use in a well-ventilated area. [2] If dust generation is unavoidable and ventilation is inadequate, an N-95 or N-100 particle mask may be used.[4]

Operational Plan: Step-by-Step Handling Protocol

1. Receiving and Storage:

- Upon receipt, verify that the container is intact and clearly labeled.
- Store in a tightly-closed container in a cool, dry, and well-ventilated area.[2] Recommended storage temperatures are -20°C for long-term stability (up to 4 years) or refrigerated at +2°C to +8°C.[3][7][8]

2. Weighing and Handling:

- Handle in a well-ventilated area, such as a chemical fume hood, to minimize dust generation and accumulation.[2]
- Avoid all personal contact, including inhalation of dust.[9]
- Wash hands thoroughly after handling.[2]
- Do not eat, drink, or smoke in the handling area.[2]

3. Solution Preparation:

- Glycocyamine is soluble in aqueous buffers.[3] For example, its solubility in PBS (pH 7.2) is approximately 10 mg/ml.[3]
- When preparing stock solutions, it is recommended to purge the solvent of choice with an inert gas.[3]
- Aqueous solutions are not recommended to be stored for more than one day.[3] For longer-term storage of stock solutions, -80°C is recommended for up to 6 months.[8][10]

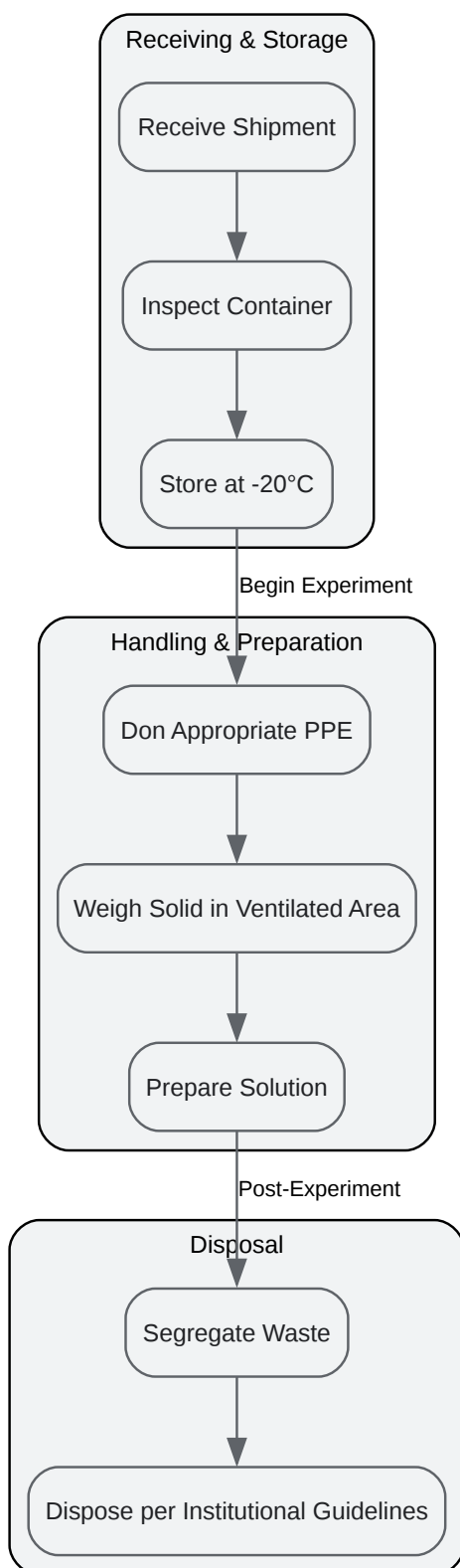
Disposal Plan

As **Glycocyamine-15N,13C2** contains stable isotopes, it is not considered radioactive waste. [1][11] Therefore, disposal should follow standard procedures for non-hazardous chemical waste, in accordance with local regulations.

- Solid Waste: Collect unused solid material and any contaminated consumables (e.g., weigh boats, pipette tips) in a designated, labeled waste container.
- Contaminated PPE: Used gloves, lab coats, and other PPE should be disposed of as solid chemical waste.
- Liquid Waste: Unused solutions should be collected in a designated chemical waste container. Do not pour down the drain unless permitted by local regulations.
- Consult your institution's Environmental Health and Safety (EHS) department for specific disposal guidelines.

Experimental Workflow

The following diagram outlines the key steps for the safe handling and disposal of **Glycocyamine-15N,13C2**.



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Caption: Workflow for safe handling of **Glycocyamine-15N,13C2**.

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